

An In-depth Technical Guide to the Chemical Structure and Synthesis of Autac4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Autac4**, a key molecule in the field of targeted protein degradation. It details the chemical structure, a step-by-step synthesis protocol, and its mechanism of action in inducing mitophagy. This document is intended to serve as a valuable resource for researchers and professionals in drug development and cellular biology.

Chemical Structure and Properties of Autac4

Autac4 is a synthetic, bifunctional small molecule known as an Autophagy-Targeting Chimera (AUTAC). Its structure is modular, consisting of three key components: a ligand that binds to the translocator protein (TSPO) on the outer mitochondrial membrane, a polyethylene glycol (PEG) linker, and a p-fluorobenzyl guanine tag that triggers the autophagy process.[1][2]

The chemical formula for **Autac4** is C43H48FN9O8S, and it has a molecular weight of 869.97 g/mol .[2]



Property	Value	Source
Molecular Formula	C43H48FN9O8S	[2]
Molecular Weight	869.97 g/mol	[2]
CAS Number	2267315-04-6	
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO (up to 20 mM)	
Purity	≥98% (HPLC)	-
Storage	Store at -20°C	-

Synthesis of Autac4

The synthesis of **Autac4** is a multi-step process that involves the preparation of three key building blocks: the TSPO ligand, the PEG linker, and the guanine tag, followed by their sequential conjugation. The following protocol is a summary of the likely synthetic route based on the known structure of **Autac4** and general organic chemistry principles, as a detailed, publicly available step-by-step synthesis protocol from the original inventors is not available.

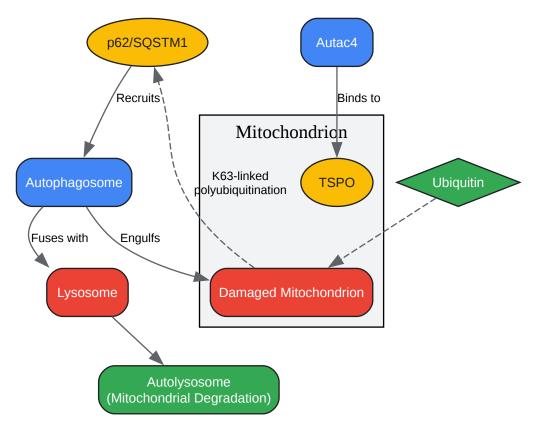
Materials and Reagents

- · 2-phenylindole
- · Oxalyl chloride
- N,N-Diisopropylethylamine (DIPEA)
- Amine-PEG-amine (specific length required)
- p-Fluorobenzyl bromide
- Guanine



- Various solvents (e.g., Dichloromethane (DCM), Dimethylformamide (DMF), Tetrahydrofuran (THF))
- Coupling agents (e.g., HATU)
- Protecting group reagents (e.g., Boc-anhydride)
- Deprotection reagents (e.g., Trifluoroacetic acid (TFA))
- Standard laboratory glassware and purification equipment (e.g., flash chromatography system, HPLC)

Synthesis Workflow



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References

- 1. New methods for monitoring mitochondrial biogenesis and mitophagy in vitro and in vivo PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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